

Physicochemical Data of 3-Bromo-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-4-fluorobenzaldehyde

Cat. No.: B1265969

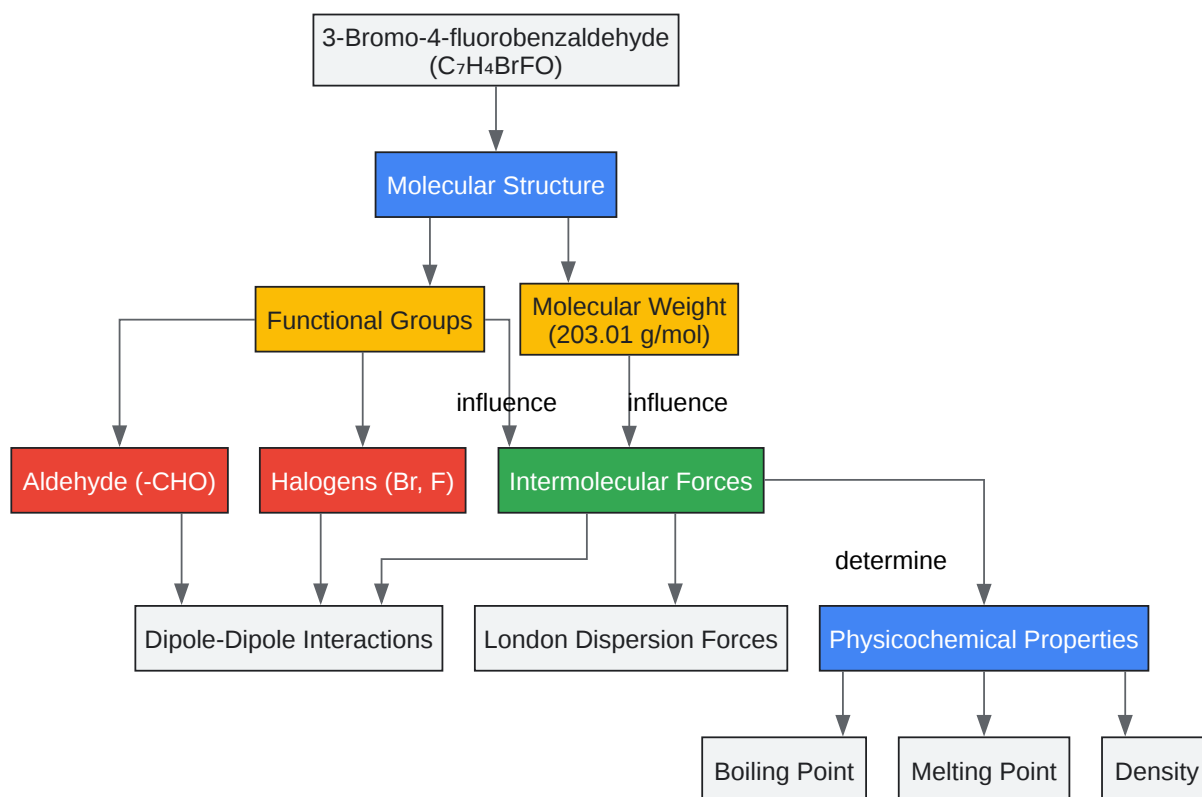
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3-Bromo-4-fluorobenzaldehyde is a substituted benzene ring with a formyl group, a bromine atom, and a fluorine atom.^[3] At room temperature, it typically appears as a white to pale yellow crystalline solid or liquid.^{[3][4][5][6]} The following table summarizes its key quantitative properties based on available literature.

Property	Value	Conditions / Notes	Source(s)
Boiling Point	85-108 °C	at 8 mmHg	[5][7]
138-139 °C	at 2.5 mmHg	[3][6][8]	
312 °C	Not specified (likely atmospheric pressure)	[4]	
Melting Point	28-34 °C	[3][9]	
Molecular Formula	C ₇ H ₄ BrFO	[3][4]	
Molecular Weight	203.01 g/mol	[3][4][7]	
Density	1.67 - 1.7 g/cm ³	[3][5]	
Flash Point	>113 °C	Closed cup	[8]
Water Solubility	Insoluble	[4][5]	
Appearance	White to light yellow low melting solid	[5][6]	
CAS Number	77771-02-9	[3][4]	

Structure-Property Relationship

The physicochemical properties of **3-Bromo-4-fluorobenzaldehyde**, particularly its boiling point, are a direct consequence of its molecular structure. The presence of polar functional groups (aldehyde, fluorine, bromine) and the overall molecular weight contribute to intermolecular forces such as dipole-dipole interactions and London dispersion forces, which must be overcome for the substance to boil.



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Caption: Logical workflow of molecular structure influencing physical properties.

Experimental Protocol: Boiling Point Determination by the Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[10] The following protocol details a common and reliable method for determining the boiling point of an organic compound like **3-Bromo-4-fluorobenzaldehyde** using a Thiele tube or an aluminum block apparatus.^[11]

Apparatus and Materials:

- Thiele tube or aluminum block heating apparatus
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- **3-Bromo-4-fluorobenzaldehyde** sample
- Heating mantle or Bunsen burner
- Liquid paraffin or silicone oil (for Thiele tube)
- Stand and clamps

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of **3-Bromo-4-fluorobenzaldehyde** into the small test tube.[\[11\]](#)[\[12\]](#)
- Capillary Insertion: Take a capillary tube that has been sealed at one end. Place it into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.[\[11\]](#)[\[13\]](#)
- Apparatus Assembly:
 - Securely fasten the test tube to the thermometer using a rubber band or thread. Ensure the bulb of the thermometer is level with the bottom of the test tube.
 - Suspend the entire assembly in the Thiele tube (filled with heating oil) or insert it into a hole in the aluminum block. The heat transfer medium should be below the opening of the test tube to prevent contamination.[\[11\]](#)
- Heating: Begin to heat the apparatus gently and slowly.[\[11\]](#) A slow, uniform heating rate is crucial for accuracy.

- Observation: As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out. When the boiling point is approached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[11]
- Temperature Recording: Note the temperature at which this rapid stream of bubbles begins. This is the boiling point of the liquid at the current atmospheric pressure.[11] For high accuracy, it is also recommended to record the barometric pressure.[10]
- Confirmation (Optional): Remove the heat source and allow the apparatus to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is also the boiling point.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[11]
- Handle capillary tubes with care as they are fragile.[12]
- **3-Bromo-4-fluorobenzaldehyde** is classified as an irritant and may be harmful if swallowed. It can cause skin, eye, and respiratory irritation.[4][8]
- Perform the experiment in a well-ventilated fume hood.

Synthesis Overview

3-Bromo-4-fluorobenzaldehyde is typically synthesized via the bromination of 4-fluorobenzaldehyde. Several methods exist, often employing a catalyst. One common procedure involves reacting 4-fluorobenzaldehyde with bromine in the presence of oleum, iodine, and zinc bromide as a catalyst.[1][2][14] Another approach involves adding bromine to a solution of 4-fluorobenzaldehyde in dichloromethane with aluminum trichloride.[7] The crude product is then purified, often by distillation under reduced pressure, to yield the final product.[1][7]

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